

Technical Guide: Antifibrotic Profiling of CC-930 (Tanzisertib) in Cellular Models

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Compound of Interest

Compound Name: CC-930
CAS No.: 1629774-47-5
Cat. No.: B10775932

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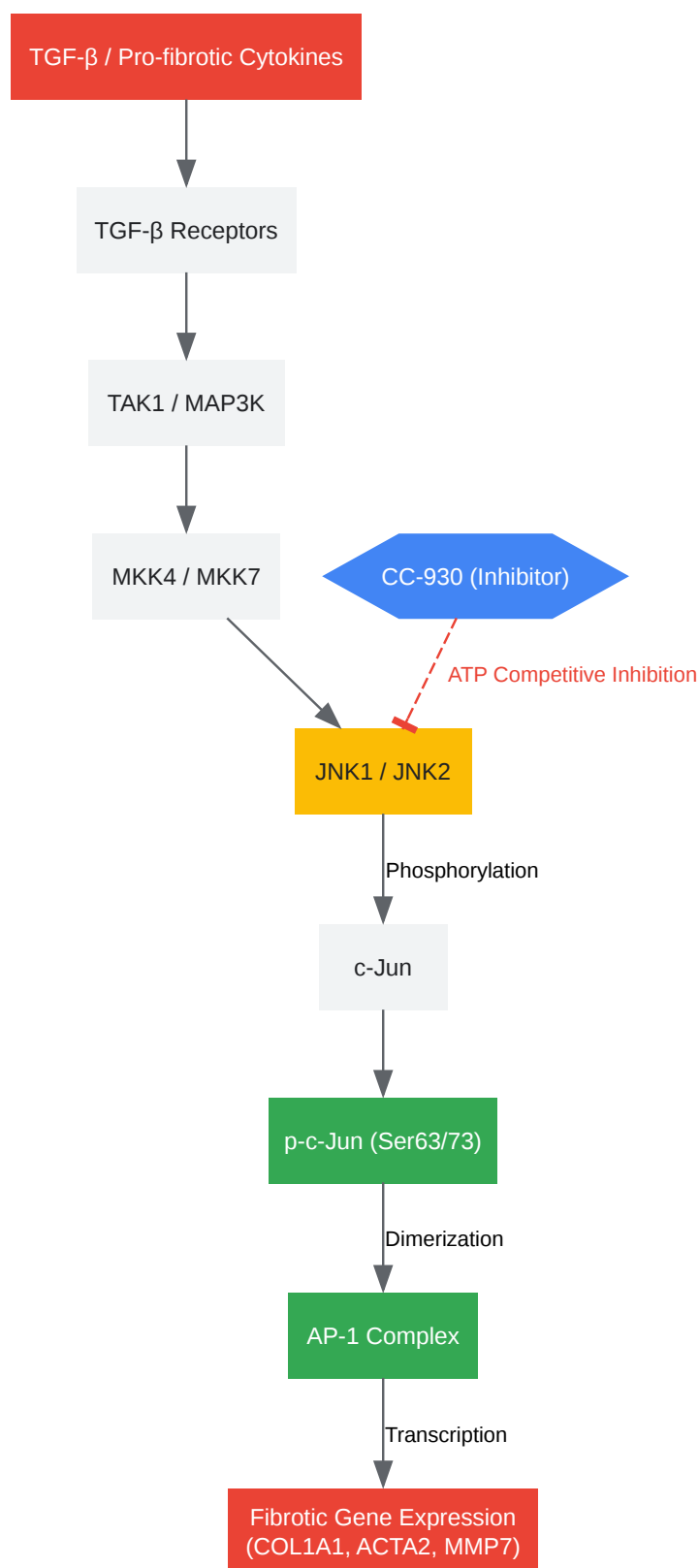
Executive Summary & Mechanistic Rationale

CC-930 (Tanzisertib) is a potent, orally active, second-generation inhibitor of c-Jun N-terminal Kinase (JNK), with a demonstrated selectivity profile favoring JNK2 and JNK3 over JNK1. In the context of fibrotic disease—specifically Idiopathic Pulmonary Fibrosis (IPF), Systemic Sclerosis (SSc), and Hepatic Fibrosis—**CC-930** acts by intercepting the non-canonical TGF- β signaling pathway.

While TGF- β canonical signaling proceeds through SMAD2/3 phosphorylation, the non-canonical arm activates the MAPK cascade, specifically JNK. This activation results in the phosphorylation of c-Jun, a component of the Activator Protein-1 (AP-1) transcription complex, which drives the expression of profibrotic genes such as COL1A1, ACTA2 (α -SMA), and MMP7. **CC-930** effectively decouples this stress-signaling cascade, preventing fibroblast-to-myofibroblast transition (FMT) and epithelial-mesenchymal transition (EMT).

JNK Signaling & CC-930 Intervention Pathway

The following diagram illustrates the specific node of inhibition within the fibrotic signaling cascade.



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Caption: **CC-930** inhibits JNK phosphorylation of c-Jun, preventing AP-1 assembly and subsequent profibrotic gene transcription.

Quantitative Efficacy Profile

Researchers must calibrate dosing based on the specific JNK isoform dominance in their cellular model. **CC-930** exhibits a "JNK2-bias," making it particularly effective in models where JNK2 drives pathology (e.g., certain pulmonary fibroblast populations).

Table 1: Enzymatic Potency & Cellular Activity

Parameter	Target / Model	Value	Notes
IC50 (Cell-Free)	JNK1	61 nM	Moderate potency
IC50 (Cell-Free)	JNK2	7 nM	High potency (Primary Target)
IC50 (Cell-Free)	JNK3	6 nM	High potency
Cellular EC50	PBMC (p-c-Jun inhibition)	~1.0 µM	Stimulated with PMA/PHA
Biomarker Reduction	Lung Fibroblasts (IPF)	COL1A1 ↓ 40-60%	@ 1-2 µM concentration
Biomarker Reduction	Dermal Fibroblasts (SSc)	ACTA2 (α-SMA) ↓	Inhibits stress fiber formation
Toxicity Signal	Hepatocytes	Apoptosis ↓	Note: Clinical development halted due to liver enzyme elevation; use caution in hepatic models.

Validated Experimental Protocols

To ensure Scientific Integrity, the following protocols utilize internal controls (total protein vs. phospho-protein) and viability checks to distinguish true antifibrotic effects from cytotoxicity.

Protocol A: High-Content Fibroblast-to-Myofibroblast Transition (FMT) Assay

Objective: Quantify the inhibition of α -SMA stress fiber formation in TGF- β 1 stimulated fibroblasts.

Reagents:

- Primary Human Lung/Dermal Fibroblasts.[\[1\]](#)
- Recombinant Human TGF- β 1 (PeproTech or equivalent).[\[2\]](#)
- **CC-930** (dissolved in DMSO, stock 10 mM).
- Primary Ab: Anti- α -SMA (e.g., clone 1A4).
- Stain: Phalloidin (F-actin) and DAPI (Nuclei).

Workflow:

- Seeding: Plate fibroblasts at 3,000 cells/well in 96-well black-walled plates. Allow attachment for 24h.
- Starvation (Critical): Wash cells with PBS and replace with Serum-Free Medium (SFM) for 24h.
 - Rationale: Synchronizes cell cycle and removes background growth factors that activate MAPK/JNK.
- Pre-treatment: Add **CC-930** dilution series (0.1, 0.3, 1.0, 3.0, 10 μ M) in SFM. Incubate for 1 hour prior to stimulation.
 - Control: DMSO vehicle control (0.1% final).
- Stimulation: Add TGF- β 1 directly to wells (Final conc: 2–5 ng/mL). Incubate for 48–72 hours.
- Fixation & Staining: Fix with 4% Paraformaldehyde. Permeabilize (0.1% Triton X-100). Stain for α -SMA, F-actin, and Nuclei.

- Quantification: Use High-Content Imaging (HCS).
 - Metric: Mean α -SMA intensity per cell (normalized to cell count via DAPI).

Protocol B: Phospho-c-Jun Target Engagement (Western Blot)

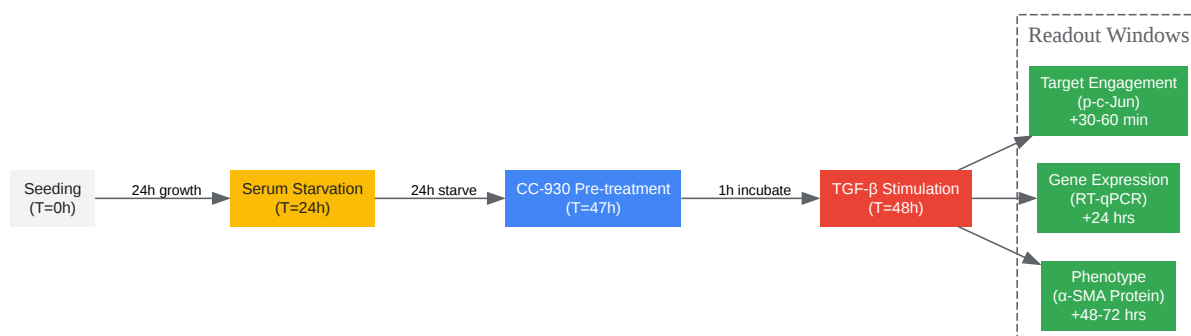
Objective: Confirm **CC-930** mechanism of action by assessing p-c-Jun (Ser63/73) levels.

Workflow:

- Culture: Grow fibroblasts to 80% confluence in 6-well plates.
- Starvation: Serum-starve (0.1% BSA) for 16–24h.
- Inhibition: Treat with **CC-930** (1 μ M) for 60 min.
- Acute Stimulation: Stimulate with TGF- β 1 (10 ng/mL) for 30–60 minutes (Peak JNK activation).
 - Note: JNK phosphorylation is an early event; 24h stimulation is too late for this readout.
- Lysis: Lyse in RIPA buffer containing Phosphatase Inhibitors (Na₃VO₄, NaF).
- Normalization: Blot for p-c-Jun (Ser63) and Total c-Jun. Calculate Ratio (p-c-Jun / Total c-Jun).

Experimental Workflow Visualization

The following diagram outlines the temporal relationship between starvation, drug exposure, and data capture.



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Caption: Temporal workflow for **CC-930** antifibrotic assays ensuring correct kinetic capture of phosphorylation vs. phenotypic changes.

Critical Analysis & Troubleshooting Self-Validating Systems

- **Viability Control:** JNK inhibition can impact cell survival. Always run a parallel cytotoxicity assay (e.g., CellTiter-Glo or LDH release) on the same plates. If efficacy (α -SMA reduction) occurs only at cytotoxic doses, the result is an artifact.
- **Pathway Specificity:** **CC-930** should not inhibit SMAD2/3 phosphorylation. Include p-SMAD2/3 blotting to prove specific interception of the non-canonical pathway.

Limitations

While **CC-930** shows robust efficacy in vitro, its clinical progression was halted due to liver toxicity (transaminitis) in Phase II trials. In hepatic stellate cell models, be aware that while it reduces fibrogenesis, high doses may confound results due to hepatotoxicity in co-culture systems.

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